

Kanamycin A chemical structure and properties

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Compound of Interest

Compound Name: Kanamycin

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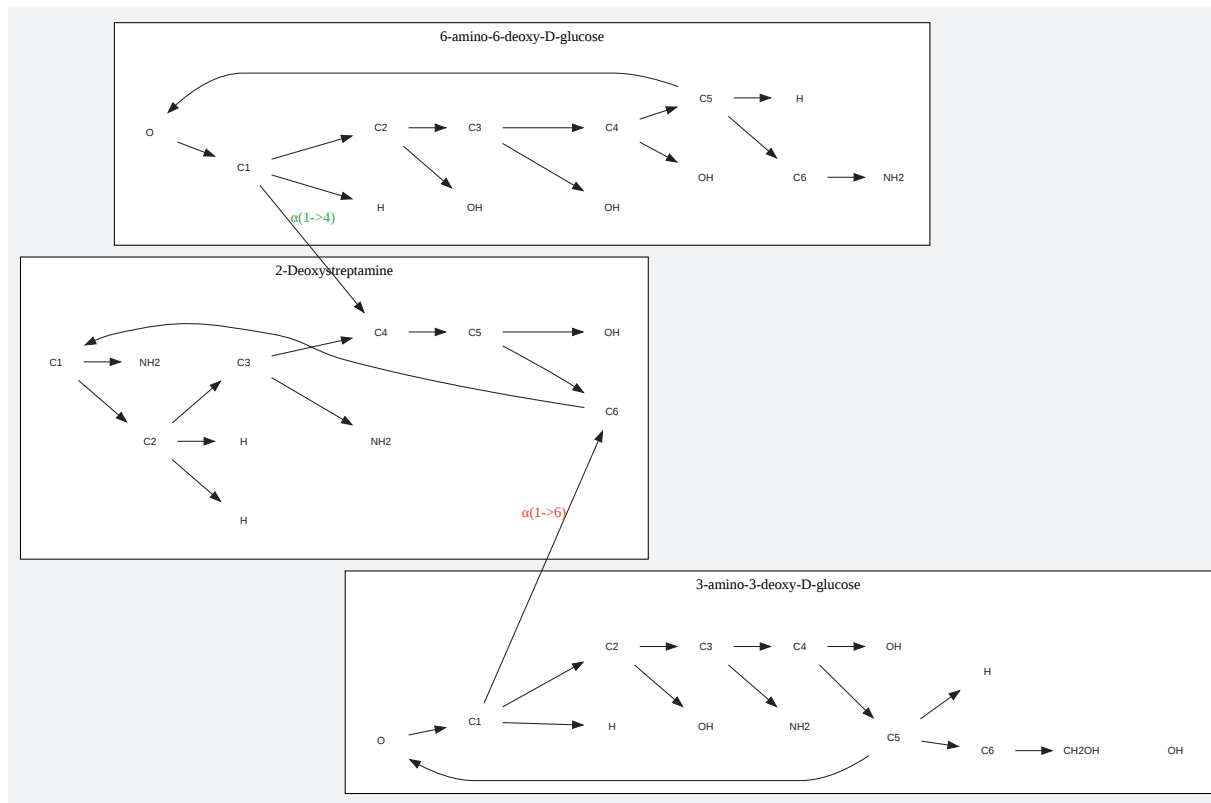
Kanamycin A: A Comprehensive Technical Guide An In-depth Analysis of its Chemical Structure, Properties, and Mechanism of Action for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of **Kanamycin A**, a potent aminoglycoside antibiotic. The following sections delve into its chemical structure, physicochemical properties, mechanism of action, and key experimental protocols relevant to its study and application in research and drug development.

Chemical Structure and Identification

Kanamycin A is an aminoglycoside antibiotic isolated from the bacterium *Streptomyces kanamyceticus*.^[1] It is comprised of three rings: two amino sugars joined by glycosidic linkages to a central 2-deoxystreptamine moiety.^[2]

The IUPAC name for **Kanamycin A** is (2R,3S,4S,5R,6R)-2-(aminomethyl)-6-[(1R,2R,3S,4R,6S)-4,6-diamino-3-[(2S,3R,4S,5S,6R)-4-amino-3,5-dihydroxy-6-(hydroxymethyl)oxan-2-yl]oxy-2-hydroxycyclohexyl]oxyoxane-3,4,5-triol.^[1]



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Figure 1: Chemical Structure of **Kanamycin A**.

Physicochemical Properties

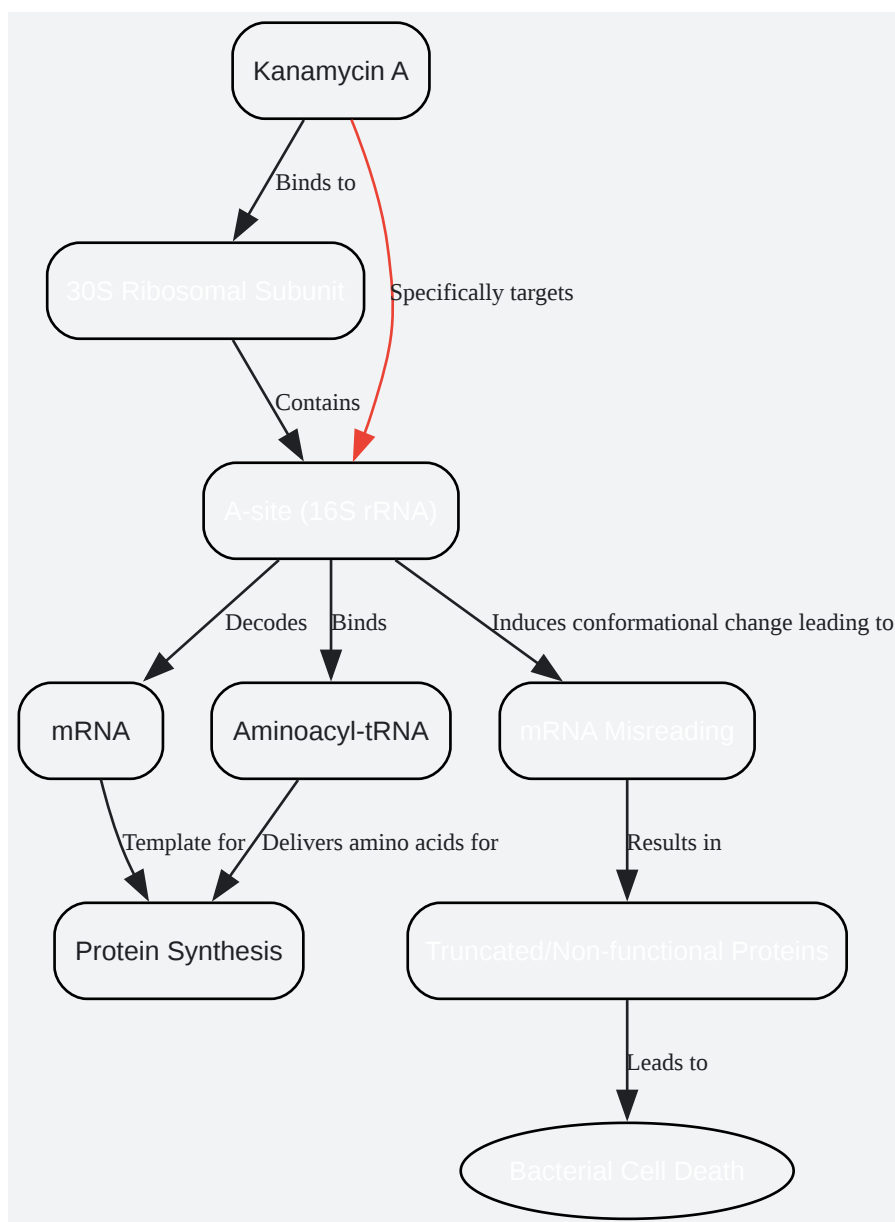
A summary of the key physicochemical properties of **Kanamycin A** is presented in the table below.

Property	Value	Source(s)
Molecular Formula	C ₁₈ H ₃₆ N ₄ O ₁₁	[1]
Molar Mass	484.503 g/mol	[1]
Appearance	White, odorless, crystalline powder	
Melting Point	Decomposes above 250 °C	
Solubility	Freely soluble in water; practically insoluble in most alcohols and nonpolar solvents.	
pKa (Strongest Acidic)	12.11 (calculated)	[3]
pKa (Strongest Basic)	9.54 (calculated)	[3]
UV Absorption	Lacks a significant UV chromophore; can be detected at low wavelengths (~205 nm) using borate complexation.	

Note: The pKa values for the individual amino groups of the closely related **Kanamycin B** have been experimentally determined by NMR spectroscopy as follows: N-1 = 8.10, N-3 = 6.78, N-2' = 7.36, N-6' = 8.97, and N-3'' = 7.65.[4]

Mechanism of Action

Kanamycin A exerts its bactericidal effect by inhibiting protein synthesis in susceptible bacteria. It binds to the 30S ribosomal subunit, a key component of the bacterial protein synthesis machinery.



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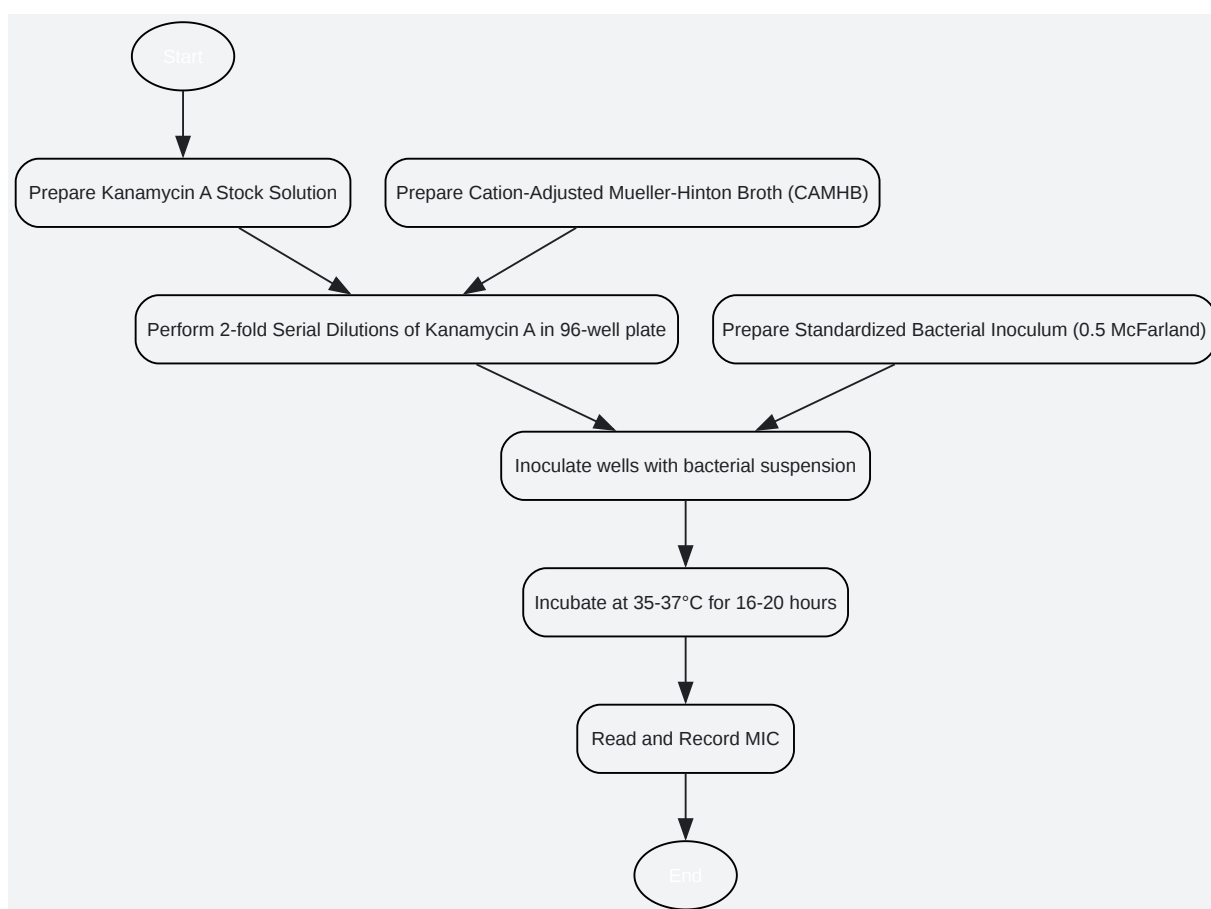
Figure 2: Mechanism of Action of **Kanamycin A**.

The binding of **Kanamycin A** to the A-site of the 16S rRNA within the 30S subunit induces a conformational change.[2] This distortion interferes with the decoding process, leading to the misreading of the mRNA codon and the incorporation of incorrect amino acids into the growing polypeptide chain. This results in the production of non-functional or truncated proteins, ultimately leading to bacterial cell death.[5]

Experimental Protocols

Determination of Minimum Inhibitory Concentration (MIC) by Broth Microdilution

This protocol outlines the determination of the MIC of **Kanamycin A** against a bacterial strain using the broth microdilution method.



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